

# 3-Chloro-1-propanethiol safety and handling precautions

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## Compound of Interest

Compound Name: 3-Chloro-1-propanethiol

Cat. No.: B091760

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An In-depth Technical Guide to the Safe Handling of **3-Chloro-1-propanethiol**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3-chloro-1-propanethiol** (CAS No. 17481-19-5), a chemical intermediate used in various organic synthesis applications. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the environment.

## Chemical and Physical Properties

**3-Chloro-1-propanethiol** is a colorless liquid with a characteristic mild, unpleasant odor.<sup>[1]</sup> It is a flammable liquid and vapor.<sup>[2][3]</sup> A summary of its key quantitative properties is provided in the table below.

Property	Value	Reference
Molecular Formula	C <sub>3</sub> H <sub>7</sub> ClS	[2]
Molecular Weight	110.61 g/mol	[1][2]
Boiling Point	145.0 - 145.5 °C at 751 Torr	[1][4]
Density	1.128 - 1.136 g/mL at 25 °C	[4][5]
Flash Point	43 °C (109.4 - 110 °F) - closed cup	[1][4]
Refractive Index	n <sub>20/D</sub> 1.4921	[1][4]
Vapor Pressure	5.02 mmHg at 25°C	[1]
Solubility	Soluble in organic solvents like ethanol and ether. Soluble in water.	[5]

## Hazard Identification and GHS Classification

**3-Chloro-1-propanethiol** is classified as a hazardous substance. It is crucial to understand its potential dangers before handling.

GHS Classification:[2]

- Flammable Liquids: Category 3 (H226: Flammable liquid and vapor)
- Skin Corrosion/Irritation: Category 2 (H315: Causes skin irritation)
- Serious Eye Damage/Eye Irritation: Category 2 (H319: Causes serious eye irritation)
- Specific Target Organ Toxicity (Single Exposure): Category 3, Respiratory tract irritation (H335: May cause respiratory irritation)

Signal Word: Warning[2][4]

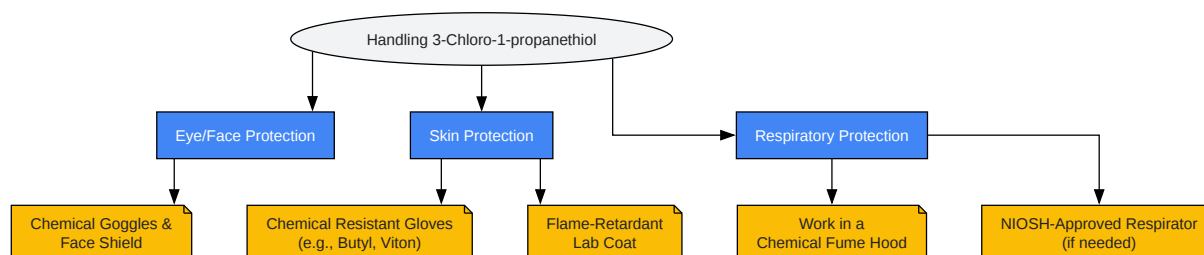
Hazard Pictograms:

- Flame (Flammable)
- Exclamation Mark (Irritant)

## Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **3-chloro-1-propanethiol** to minimize exposure risk.

- Eye/Face Protection: Wear chemical safety goggles and a face shield.<sup>[3]</sup> Standard safety glasses are not sufficient.
- Skin Protection:
  - Gloves: Handle with chemical-resistant gloves (e.g., Butyl rubber, Viton) inspected prior to use.<sup>[3][6]</sup> Dispose of contaminated gloves after use in accordance with laboratory protocols.
  - Protective Clothing: Wear a flame-retardant lab coat and additional protective clothing as necessary to prevent skin contact.<sup>[5]</sup>
- Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood.<sup>[7][8]</sup> If inhalation risk is high, use a NIOSH-approved respirator with an appropriate cartridge (e.g., type ABEK (EN14387) respirator filter).<sup>[4]</sup>



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Caption: PPE selection workflow for handling **3-Chloro-1-propanethiol**.

## Safe Handling and Storage

Handling:

- Avoid all personal contact, including inhalation of vapors.[6]
- Use in a well-ventilated area or under a chemical fume hood.[6][7]
- Keep away from heat, sparks, open flames, and other ignition sources. No smoking.
- Use non-sparking tools.[9]
- Ground/bond container and receiving equipment to prevent static discharge.
- Avoid contact with incompatible materials such as strong oxidizing agents, acids, and bases.  
[8][10]
- Wash hands thoroughly after handling.[3]

Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible substances.[8]
- Keep containers tightly closed and sealed when not in use.[6][8]
- Store in a segregated and approved area, designated for flammable liquids (Storage Class 3).[4]

## First Aid Measures

In case of exposure, seek immediate medical attention and show the safety data sheet to the attending physician.[3]

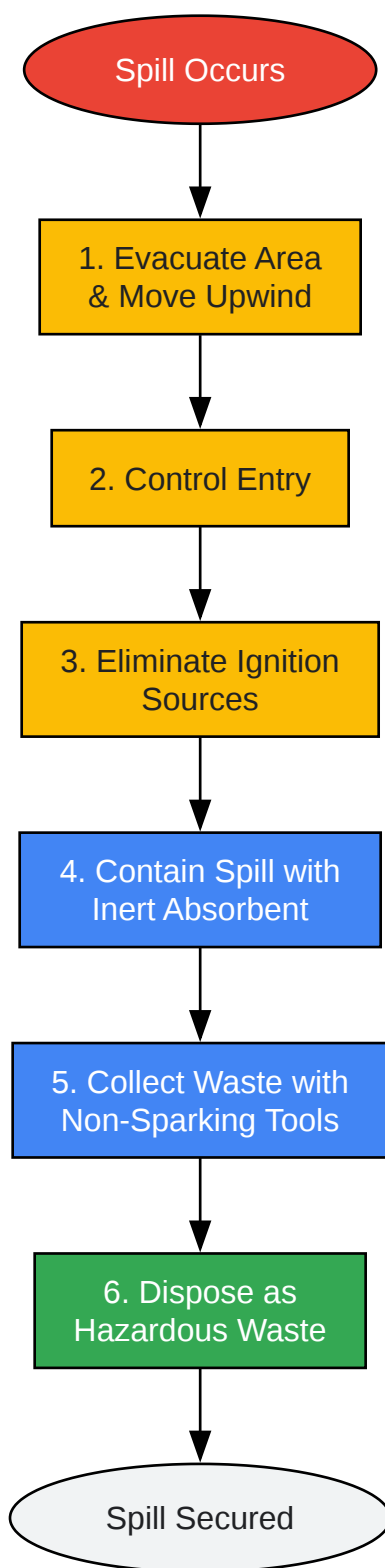
- Inhalation: If inhaled, move the person to fresh air.[3] If breathing is difficult or has stopped, provide artificial respiration.[3][9] Consult a physician immediately.

- Skin Contact: Immediately remove all contaminated clothing.[6][9] Wash the affected area with soap and plenty of water for at least 15 minutes.[3][9] Consult a physician.
- Eye Contact: Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, including under the eyelids.[3][7] Remove contact lenses if present and easy to do.[3] Continue rinsing and consult a physician immediately.
- Ingestion: Do NOT induce vomiting.[7] Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[7]

## Accidental Release and Fire-Fighting Measures

Accidental Release Protocol: In the event of a spill, a coordinated response is necessary to ensure safety and containment.

- Evacuate: Immediately evacuate personnel from the spill area and move upwind.[6][9]
- Control Entry: Secure and control entrance to the area.[9]
- Eliminate Ignition Sources: Remove all sources of ignition (flames, sparks, hot surfaces).[6][9]
- Ventilate: Ensure adequate ventilation.
- Containment: Absorb the spill with an inert, non-combustible material such as vermiculite, dry sand, or earth.[6][9] Do not use combustible materials.
- Collection: Collect the absorbed material using non-sparking tools and place it into a suitable, sealed container for disposal.[9]
- Decontamination: Clean the spill area thoroughly. Do not wash spills into the sewer system.[9]
- Waste Disposal: Dispose of the waste as hazardous material in accordance with local, state, and federal regulations.[9]



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Caption: Logical workflow for handling a **3-Chloro-1-propanethiol** spill.

### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), water spray, or alcohol-resistant foam.[9] Water may be ineffective in extinguishing the fire but can be used to cool fire-exposed containers.[9]
- Hazardous Combustion Products: Fire may produce poisonous and irritating gases, including hydrogen sulfide and sulfur oxides.[9]
- Special Precautions: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[7][10] Vapors are heavier than air and may travel to a source of ignition and flash back.[9] Containers may explode when heated.[9]

## Toxicological Information

**3-Chloro-1-propanethiol** is irritating to the skin, eyes, and respiratory system.[3][5] While specific toxicological studies on this compound are limited, related thiols can cause headaches, dizziness, and nausea upon exposure.[9] All handling should be conducted with the assumption that it is a harmful chemical.[5]

## Disposal Considerations

Dispose of **3-chloro-1-propanethiol** and any contaminated materials as hazardous waste.[7] Disposal must be in accordance with all applicable federal, state, and local environmental regulations. Do not allow the chemical to enter drains or waterways.[9]

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Address: 3281 E Guasti Rd

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